

# Application Notes and Protocols for Buminafos Extraction from Plant Tissues

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## Compound of Interest

Compound Name: *Buminafos*

Cat. No.: *B1195981*

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These application notes provide a detailed protocol for the extraction of **Buminafos**, an organophosphate herbicide and defoliant, from plant tissues. The recommended method is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure, which is a streamlined and efficient approach for the analysis of pesticide residues in a variety of food and agricultural matrices.

## Introduction

**Buminafos** (dibutyl 1-butylamino-1-cyclohexanephosphonate) is an organophosphate compound used to control weeds and as a harvesting aid for crops like potatoes and cotton.[1] Its mode of action involves the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and mammals.[2] Monitoring its residues in plant tissues is crucial for food safety and environmental assessment. The QuEChERS method offers a simple, rapid, and cost-effective alternative to traditional extraction techniques.[2][3]

## Chemical Properties of Buminafos

A summary of the key chemical properties of **Buminafos** is presented in the table below. This information is critical for selecting appropriate extraction and analytical conditions.

Property	Value	Reference
IUPAC Name	N-butyl-1-dibutoxyphosphorylcyclohexan-1-amine	--INVALID-LINK--
CAS Number	51249-05-9	--INVALID-LINK--
Molecular Formula	C18H38NO3P	--INVALID-LINK--
Molecular Weight	347.48 g/mol	--INVALID-LINK--
Water Solubility	170 mg/L at 20°C	--INVALID-LINK--
Organic Solvent Miscibility	Miscible with acetone and methanol	--INVALID-LINK--

## Experimental Protocol: QuEChERS Method for Buminafos Extraction

This protocol is a general guideline and may require optimization depending on the specific plant matrix and analytical instrumentation.

### 1. Sample Preparation:

- Collect a representative sample of the plant tissue.
- Homogenize the sample to a uniform consistency using a high-speed blender or food processor. For dry samples, it may be necessary to add a small amount of water.

### 2. Extraction:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile (or ethyl acetate).
- Add the appropriate QuEChERS extraction salts. A common formulation is 4 g of anhydrous magnesium sulfate (MgSO<sub>4</sub>) and 1 g of sodium chloride (NaCl). Commercial salt packets are available.

- Immediately cap the tube and shake vigorously for 1 minute. This can be done manually or using a vortex mixer.
- Centrifuge the tube at  $\geq 3000$  rcf for 5 minutes.

### 3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer the supernatant (acetonitrile layer) to a 15 mL centrifuge tube containing the appropriate d-SPE sorbents. For many plant matrices, a combination of 150 mg of primary secondary amine (PSA) and 900 mg of anhydrous  $\text{MgSO}_4$  is effective for removing interfering substances like organic acids, sugars, and water.
- Cap the tube and shake vigorously for 30 seconds.
- Centrifuge at  $\geq 3000$  rcf for 5 minutes.

### 4. Final Extract Preparation:

- Take an aliquot of the cleaned supernatant for analysis.
- The extract can be directly analyzed by gas chromatography (GC) or liquid chromatography (LC) coupled with mass spectrometry (MS). Alternatively, the solvent can be evaporated and the residue reconstituted in a solvent compatible with the analytical instrument.

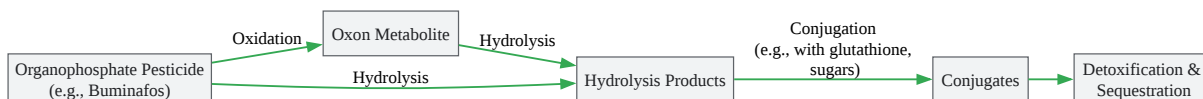
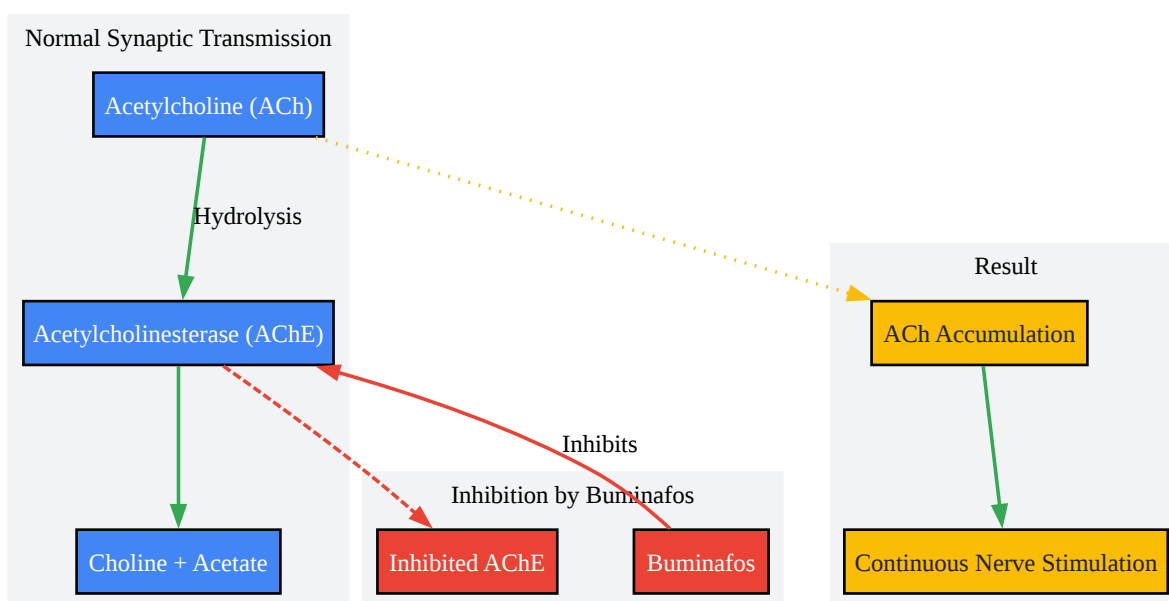
## Quantitative Data: Recovery of Organophosphate Pesticides using QuEChERS

The following table summarizes typical recovery data for organophosphate pesticides from various plant matrices using the QuEChERS method. While specific data for **Buminafos** is limited in the literature, these values for similar compounds demonstrate the effectiveness of the method.

Plant Matrix	Extraction Solvent	Cleanup Sorbent(s)	Fortification Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Fruits and Vegetables	Acetonitrile	PSA, MgSO <sub>4</sub>	0.1, 0.5, 1.0	83.1 - 123.5	< 14.8	[4]
Fruits and Vegetables	Acetonitrile	Florisil, MgSO <sub>4</sub>	Not specified	70 - 120	≤ 20	
Fresh Herbs	Acetonitrile	PSA, GCB, MgSO <sub>4</sub>	Not specified	71.6 - 116.9	< 15	
Eggplant, Melon, Cabbage, Cauliflower	Not specified	Not specified	0.01, 0.05, 0.10, 0.20	71.8 - 112	≤ 16.2	
Perilla Leaves	Ethyl Acetate	d-SPE	0.033	80.76 - 95.38	< 5	

PSA: Primary Secondary Amine; GCB: Graphitized Carbon Black; MgSO<sub>4</sub>: Magnesium Sulfate

## Diagrams



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